

Essential Safety and Operational Guide for Handling 5-Nitroisoquinoline

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Compound of Interest

Compound Name: 5-Nitroisoquinoline

Cat. No.: B018046

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Nitroisoquinoline**. It is intended for researchers, scientists, and drug development professionals to ensure the safe management of this chemical.

Chemical and Physical Properties

A summary of the key identifiers and properties for **5-Nitroisoquinoline** is provided below.

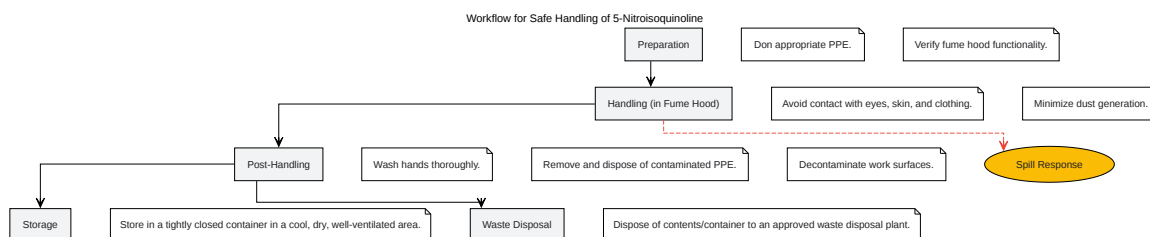
Property	Value
Molecular Formula	C ₉ H ₆ N ₂ O ₂
Molecular Weight	174.16 g/mol
CAS Number	607-32-9
Appearance	Light yellow to amber to dark green powder/crystal[1]
Melting Point	106-109 °C[1]
Storage Temperature	Room Temperature (in a dry, sealed container) [1]

Hazard Identification and Personal Protective Equipment (PPE)

5-Nitroisoquinoline is classified as an irritant and is harmful if it comes into contact with skin, eyes, or is inhaled.[2][3] Adherence to proper PPE is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Standard
Hand Protection	Appropriate protective gloves (e.g., nitrile) to prevent skin exposure.[2]	Ensure compliance with standards such as EN 374.
Eye Protection	Chemical safety goggles or eyeglasses.[2]	Must meet OSHA's 29 CFR 1910.133 or European Standard EN166.[2]
Respiratory Protection	A dust mask (type N95 or equivalent) or a respirator is necessary when workplace conditions warrant its use.[4][2]	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[2]
Body Protection	Appropriate protective clothing to prevent skin exposure.[2]	

Experimental Workflow for Handling 5-Nitroisoquinoline



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Caption: Logical workflow for the safe handling and disposal of **5-Nitroisoquinoline**.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Gather all necessary PPE as specified in the table above.
 - Prepare a designated and clearly labeled workspace.
- Handling:
 - Conduct all manipulations of **5-Nitroisoquinoline** within a chemical fume hood to minimize inhalation exposure.[5]

- Minimize dust generation and accumulation.[2]
- Avoid contact with eyes, skin, and clothing.[2]
- Do not eat, drink, or smoke when using this product.[6]
- Post-Handling:
 - Securely close the container of **5-Nitroisoquinoline**.
 - Decontaminate the work surface.
 - Remove contaminated clothing and wash before reuse.[2]
 - Wash hands and any exposed skin thoroughly after handling.[2][5]
- Storage:
 - Store in a tightly closed container.[2]
 - Store in a cool, dry, well-ventilated area away from incompatible substances.[2]

First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2]
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[2]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[2]

Spill and Disposal Plan

Spill Response:

- Evacuate personnel to safe areas.[5]
- Ensure adequate ventilation.[5]
- Use personal protective equipment as required.[5]
- Soak up with inert absorbent material and keep in suitable, closed containers for disposal.[5]
- Do not let product enter drains.[6]

Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant.[5][6]
- All waste containers must be clearly labeled with "HAZARDOUS WASTE" and the full chemical name.

- Arrange for pickup and disposal with a certified environmental services company.

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References

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